

In-depth Technical Guide: 2-Nitrocyclohexa-1,3-diene

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Compound of Interest

Compound Name: 2-Nitrocyclohexa-1,3-diene

Cat. No.: B15438383

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Nitrocyclohexa-1,3-diene**, a nitro-substituted cyclic diene. Due to the limited availability of detailed experimental data in peer-reviewed literature, this document focuses on consolidating the known properties of the compound, including its Chemical Abstracts Service (CAS) number and computed physical characteristics. Furthermore, this guide outlines general synthetic strategies and potential reactivity based on the well-established chemistry of conjugated nitrodienes and cyclohexadiene systems. The content is structured to support researchers and professionals in understanding the fundamental aspects of this compound and to provide a framework for potential future investigation.

Compound Identification and Properties

2-Nitrocyclohexa-1,3-diene is a cyclic organic compound with the molecular formula $C_6H_7NO_2$. The presence of the nitro group, a strong electron-withdrawing group, conjugated with the diene system, is expected to significantly influence its chemical reactivity, particularly in cycloaddition reactions.

Chemical Identifiers

Identifier	Value	Reference
CAS Number	76356-96-2	[1]
IUPAC Name	2-nitrocyclohexa-1,3-diene	[1]
Molecular Formula	C ₆ H ₇ NO ₂	[1]
Canonical SMILES	C1CC=C(C=C1)--INVALID-LINK--[O-]	[1]
InChI Key	LYSXCDWZBFYRPG-UHFFFAOYSA-N	[1]

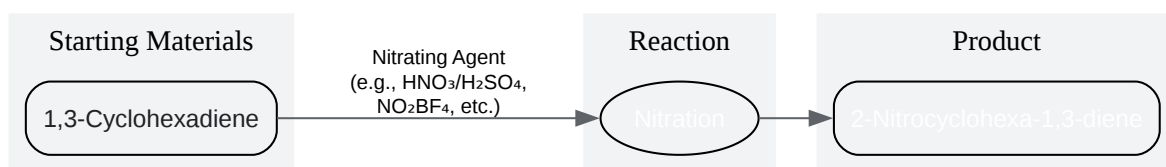
Computed Physical and Chemical Properties

The following properties have been computationally predicted and are provided by the PubChem database. These values are estimations and should be used as a guide for experimental design.

Property	Value
Molecular Weight	125.13 g/mol
XLogP3	1.7
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1
Exact Mass	125.04767846 g/mol
Monoisotopic Mass	125.04767846 g/mol
Topological Polar Surface Area	45.8 Å ²
Heavy Atom Count	9
Formal Charge	0
Complexity	176

Potential Synthetic Approaches (General Overview)

While a specific, detailed experimental protocol for the synthesis of **2-Nitrocyclohexa-1,3-diene** is not readily available in the surveyed literature, its synthesis can be conceptually approached through established methods for the preparation of conjugated nitrodienes. The following represents a logical, though unverified, synthetic workflow.



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Caption: A conceptual workflow for the synthesis of **2-Nitrocyclohexa-1,3-diene**.

General Experimental Protocol: Nitration of a Diene

The following is a generalized protocol based on known nitration reactions of unsaturated systems. Caution: This is a hypothetical procedure and would require significant optimization and safety assessment before implementation.

- **Reaction Setup:** A solution of the diene (e.g., 1,3-cyclohexadiene) in an appropriate inert solvent (e.g., dichloromethane or a nitroalkane) is cooled in an ice-salt or dry ice-acetone bath.
- **Addition of Nitrating Agent:** A suitable nitrating agent (e.g., a solution of nitric acid in acetic anhydride, or a milder reagent like nitronium tetrafluoroborate) is added dropwise to the cooled diene solution under an inert atmosphere (e.g., nitrogen or argon) with vigorous stirring. The reaction temperature should be carefully monitored and maintained.
- **Reaction Monitoring:** The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

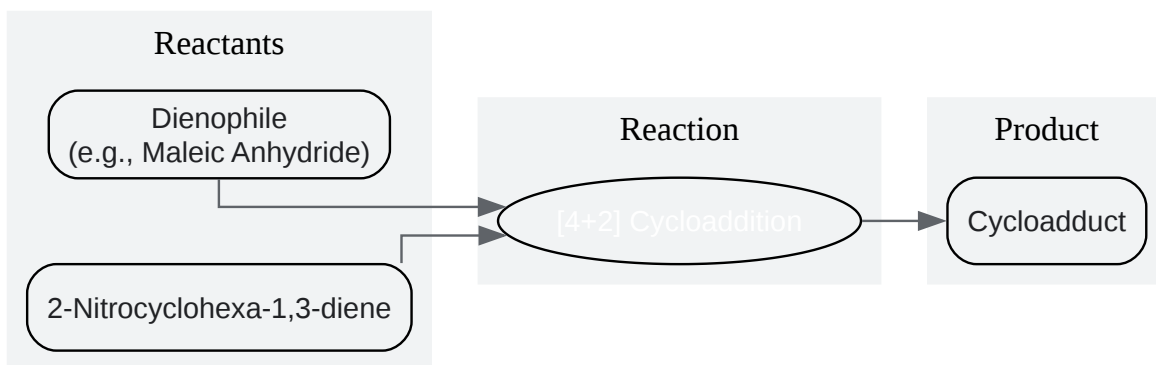
- **Work-up:** Upon completion, the reaction mixture is carefully quenched by pouring it into a mixture of ice and a weak base (e.g., sodium bicarbonate solution) to neutralize the excess acid.
- **Extraction:** The aqueous layer is extracted multiple times with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexanes and ethyl acetate).

Potential Reactivity and Involvement in Signaling Pathways

The reactivity of **2-Nitrocyclohexa-1,3-diene** is predicted to be dominated by the conjugated nitro-diene system.

Diels-Alder Reactivity

Conjugated dienes are well-known to participate in Diels-Alder reactions, a powerful tool for the formation of six-membered rings.^{[2][3]} The presence of the electron-withdrawing nitro group is expected to influence the dienophilicity of the system. **2-Nitrocyclohexa-1,3-diene** could potentially react with various dienophiles.



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Caption: A logical diagram of a potential Diels-Alder reaction.

Involvement in Signaling Pathways

There is currently no direct evidence in the scientific literature to suggest the involvement of **2-Nitrocyclohexa-1,3-diene** in any specific biological signaling pathways. Nitro-containing compounds can have diverse biological activities, and it is conceivable that this molecule could interact with biological systems. However, any such role is purely speculative at this time and would require extensive biological screening and investigation.

Conclusion

2-Nitrocyclohexa-1,3-diene, identified by CAS number 76356-96-2, represents an interesting yet understudied chemical entity. While its fundamental properties can be estimated through computational methods, a significant gap exists in the experimental validation of its synthesis, spectroscopic characterization, and reactivity. The general principles of organic synthesis and reaction mechanisms provide a solid foundation for approaching the study of this compound. This guide serves as a starting point for researchers and professionals interested in exploring the chemistry and potential applications of **2-Nitrocyclohexa-1,3-diene**, highlighting the need for further empirical research to fully elucidate its properties and potential.

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References

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